

Introduction: The Strategic Value of Halogenated Anthranilates

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Compound of Interest

Compound Name: *Methyl 2-amino-4-bromo-6-fluorobenzoate*

CAS No.: 1698028-23-7

Cat. No.: B1447190

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Substituted anthranilic acid derivatives are recognized as "privileged scaffolds" in medicinal chemistry.[1] Their intrinsic structural features and diverse functional handles allow for the generation of vast compound libraries, which are essential for structure-activity relationship (SAR) studies in drug development.[1] These scaffolds are central to a wide range of pharmaceuticals, including anti-inflammatory agents, antivirals, and novel therapeutics targeting cancer and metabolic disorders.[1]

Methyl 2-amino-4-bromo-6-fluorobenzoate is a particularly valuable building block within this class. Its trifunctional nature—an amine, a methyl ester, and two distinct halogen atoms (bromine and fluorine) on an aromatic ring—offers chemists a powerful platform for controlled, sequential modifications. The strategic placement of these groups allows for orthogonal chemical transformations, such as palladium-catalyzed cross-coupling reactions at the bromine site, nucleophilic substitution or diazotization at the amine, and hydrolysis or amidation of the ester. This versatility makes it a sought-after intermediate for synthesizing complex heterocyclic systems and novel drug candidates, such as potent androgen receptor antagonists for prostate cancer therapy.[2] This guide serves to consolidate the critical technical data for this compound and provide expert insight into its synthesis and application.

Physicochemical and Molecular Properties

The precise characterization of a synthetic building block is fundamental to its effective use. The molecular weight and other physicochemical properties of **Methyl 2-amino-4-bromo-6-fluorobenzoate** are summarized below.

Core Molecular Data

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrFNO ₂	[3]
Molecular Weight	248.05 g/mol	[3]
CAS Number	1698028-23-7	[3]
IUPAC Name	Methyl 2-amino-4-bromo-6-fluorobenzoate	[3]
Synonym	Benzoic acid, 2-amino-4-bromo-6-fluoro-, methyl ester	[3]
SMILES	<chem>O=C(OC)C1=C(F)C=C(Br)C=C1N</chem>	[3]

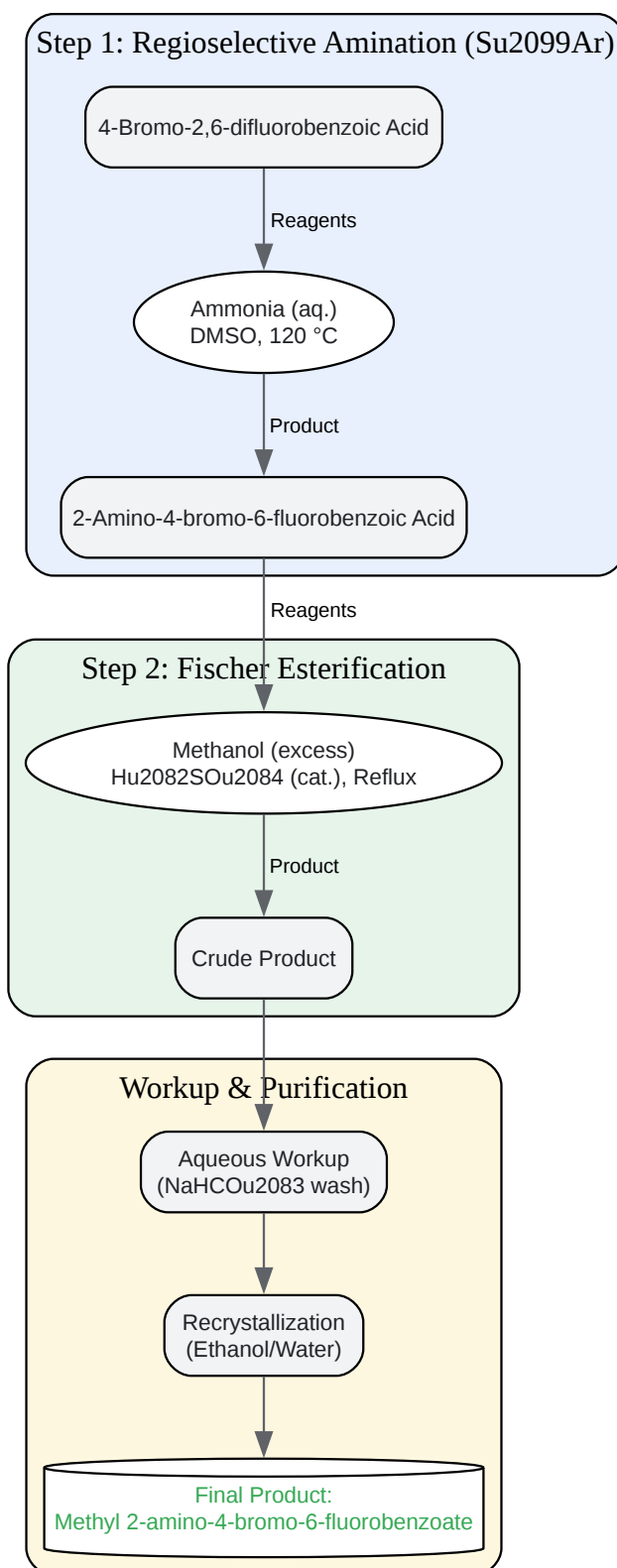
Synthesis and Purification Strategy

While **Methyl 2-amino-4-bromo-6-fluorobenzoate** is commercially available from various suppliers, an understanding of its synthesis is crucial for process development and scale-up. A direct, regioselective bromination of a pre-existing amino-fluoro-benzoate precursor is challenging due to the powerful and sometimes conflicting directing effects of the amine and fluoro substituents.

Therefore, a more robust and controllable synthetic strategy involves a two-step sequence: 1) regioselective nucleophilic aromatic substitution (S_NAr) to install the amine, followed by 2) classical esterification. This approach provides superior control over the final substitution pattern.

Proposed Synthetic Workflow

The proposed synthesis begins with commercially available 4-Bromo-2,6-difluorobenzoic acid. The electron-withdrawing nature of the carboxylic acid and the second fluorine atom activates the C2 position for nucleophilic attack, enabling a regioselective amination. The resulting amino acid is then esterified to yield the final product.



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Caption: Proposed two-step synthesis and purification workflow.

Experimental Protocol

Causality and Self-Validation: This protocol incorporates specific temperature controls, reagent stoichiometries, and analytical checkpoints (TLC, NMR) to ensure reproducibility and validation of the final product's identity and purity.

Step 1: Synthesis of 2-Amino-4-bromo-6-fluorobenzoic Acid

- **Reactor Setup:** To a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add 4-Bromo-2,6-difluorobenzoic acid (10.0 g, 42.2 mmol).
- **Reagent Addition:** Add dimethyl sulfoxide (DMSO, 80 mL) and stir to dissolve. To this solution, add aqueous ammonia (28%, 25 mL, ~350 mmol, ~8 eq.) in one portion.
 - **Expertise:** Using a large excess of ammonia in a high-boiling polar aprotic solvent like DMSO drives the S_NAr reaction to completion and favors the desired mono-amination product.
- **Reaction:** Heat the reaction mixture to 120 °C and maintain for 12-16 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 7:3 Hexane:Ethyl Acetate mobile phase, visualizing with UV light. The disappearance of the starting material (lower Rf) and the appearance of a new, more polar spot (higher Rf) indicates reaction progression.
- **Workup:** Cool the mixture to room temperature and pour it slowly into 400 mL of ice-cold water. Acidify the aqueous solution to pH ~2 with concentrated HCl. A precipitate will form.
- **Isolation:** Collect the solid precipitate by vacuum filtration, wash thoroughly with cold water (3 x 50 mL), and dry under vacuum at 60 °C to a constant weight. The product, 2-Amino-4-bromo-6-fluorobenzoic acid, should be obtained as an off-white solid.

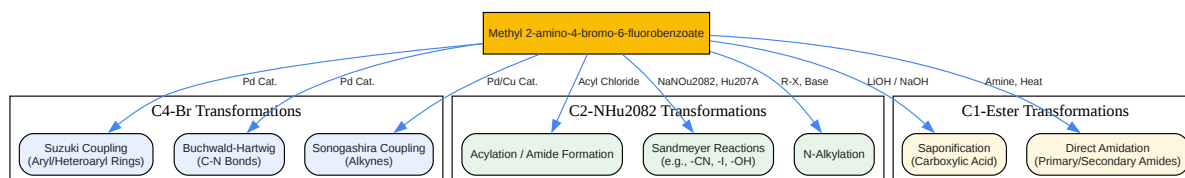
Step 2: Synthesis of **Methyl 2-amino-4-bromo-6-fluorobenzoate**

- **Reactor Setup:** To a 500 mL round-bottom flask, add the dried 2-Amino-4-bromo-6-fluorobenzoic acid from the previous step (assume ~9.5 g, 40.6 mmol).

- **Reagent Addition:** Add methanol (250 mL). Cool the suspension in an ice bath to 0-5 °C. Slowly add concentrated sulfuric acid (5 mL) dropwise via an addition funnel, keeping the internal temperature below 10 °C.
 - **Expertise:** The Fischer-Speier esterification is an equilibrium-driven process.[2] Using methanol as the solvent provides a large excess, pushing the equilibrium towards the ester product.[4] The strong acid catalyst protonates the carbonyl oxygen, activating it for nucleophilic attack by methanol.[5]
- **Reaction:** After the addition is complete, remove the ice bath and heat the mixture to reflux (approx. 65 °C) for 6-8 hours.
- **Monitoring:** Monitor the reaction by TLC (7:3 Hexane:Ethyl Acetate). The carboxylic acid starting material will be highly polar (baseline), while the ester product will have a significantly higher R_f value.
- **Workup:** Cool the reaction mixture to room temperature and reduce the volume of methanol to ~50 mL using a rotary evaporator. Slowly pour the concentrated solution into 400 mL of an ice-cold saturated sodium bicarbonate solution to neutralize the acid.
- **Extraction:** Extract the aqueous mixture with ethyl acetate (3 x 100 mL). Combine the organic layers, wash with brine (1 x 100 mL), and dry over anhydrous sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic phase under reduced pressure to yield the crude product. Purify by recrystallization from a hot ethanol/water mixture to afford **Methyl 2-amino-4-bromo-6-fluorobenzoate** as a pure crystalline solid.
- **Characterization (Self-Validation):** Confirm the structure and purity of the final product using ¹H NMR, ¹³C NMR, and Mass Spectrometry. The expected molecular ion peaks in MS would be m/z 247 and 249, corresponding to the bromine isotopes.

Applications in Synthetic Chemistry

Methyl 2-amino-4-bromo-6-fluorobenzoate is not an end-product but a versatile intermediate. Each of its functional groups serves as a handle for distinct and predictable chemical transformations, making it a valuable scaffold for building molecular diversity.



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Caption: Reactivity map illustrating the utility of the title compound.

The bromine atom at the C4 position is primed for a variety of palladium-catalyzed cross-coupling reactions, allowing for the introduction of aryl, heteroaryl, or alkynyl groups. The amino group at C2 can be acylated, alkylated, or transformed via diazotization into a wide range of other functional groups.^[6] Finally, the methyl ester can be hydrolyzed to the corresponding carboxylic acid or converted directly into amides. This orthogonal reactivity is a key reason for its utility in constructing complex molecular architectures.

Safety and Handling

Methyl 2-amino-4-bromo-6-fluorobenzoate should be handled in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Refer to the supplier's Safety Data Sheet (SDS) for complete hazard information, handling, and storage protocols. As a general precaution for halogenated aromatic compounds, avoid inhalation of dust and contact with skin and eyes. Store in a cool, dry place away from light and incompatible materials.^[3]

Conclusion

Methyl 2-amino-4-bromo-6-fluorobenzoate, with a molecular weight of 248.05 g/mol, is a high-value synthetic intermediate. Its carefully arranged functional groups provide a predictable and versatile platform for advanced organic synthesis. The robust synthetic route detailed in this guide, based on established chemical principles, offers a reliable method for its

preparation. For researchers in medicinal chemistry and drug discovery, this compound represents a strategic starting point for the development of novel, biologically active molecules.

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